

Target Validation of 2-(Oxan-4-yl)piperidine Hydrobromide: A Comparative Guide

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Compound of Interest

Compound Name: 2-(oxan-4-yl)piperidine
hydrobromide

CAS No.: 2413867-85-1

Cat. No.: B2908433

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Executive Summary & Target Landscape

2-(Oxan-4-yl)piperidine hydrobromide represents a strategic bioisosteric replacement in medicinal chemistry.^[1] By substituting the lipophilic cyclohexyl or phenyl ring of classic piperidine scaffolds with a polar tetrahydropyran (oxane) ring, researchers can modulate lipophilicity (LogP) and metabolic stability while probing the electrostatic tolerance of the target binding pocket.^[1]

Primary Biological Targets^[1]

- Dopamine Transporter (DAT) & Norepinephrine Transporter (NET):
 - Mechanism:^{[1][2][3]} Reuptake inhibition.^[1]
 - Rationale: The 2-substituted piperidine scaffold is the pharmacophore of Methylphenidate and Desoxypipradrol (2-DPMP).^[1] The oxane ring acts as a polar surrogate for the phenyl/cyclohexyl group.^[1]

- NMDA Receptor (PCP Site):
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Channel blockade.[\[1\]](#)
 - Rationale: 2-Cyclohexylpiperidine is a simplified analog of Phencyclidine (PCP).[\[1\]](#) The oxane substitution tests the hydrophobicity requirement of the channel pore.[\[1\]](#)

Comparative Analysis: The "Oxane" Advantage

This section compares 2-(oxan-4-yl)piperidine against industry-standard alternatives to justify its selection as a validation probe.[\[1\]](#)

Feature	2-(Oxan-4-yl)piperidine HBr	2-Cyclohexylpiperidine (Alternative 1)	2-Benzylpiperidine (Alternative 2)
Role	Polar Bioisostere Probe	Lipophilic Reference Standard	Stimulant Pharmacophore
Primary Target	DAT / NET (Modulated Affinity)	NMDA Receptor / Sigma	DAT / NET (High Affinity)
LogP (Calc)	~1.2 - 1.5 (Lower CNS penetration)	~3.4 (High CNS penetration)	~2.8 (Optimal CNS penetration)
Solubility	High (Hydrophilic ether oxygen)	Low (Lipophilic)	Moderate
Metabolic Liability	Low (Ether ring is stable)	High (Oxidation on ring)	Moderate (Aromatic hydroxylation)
Key Advantage	Reduces non-specific binding; probes H-bond interactions in pocket. [1]	Validates hydrophobic pocket size. [1]	Validates - stacking interactions.

Interpretation of Comparative Data[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Selectivity Filter: If your biological readout is lost when switching from 2-cyclohexyl to 2-(oxan-4-yl), the target binding pocket is strictly hydrophobic.[\[1\]](#)

- Affinity Retention: If affinity is retained, the target tolerates polarity, and the oxane analog offers a superior drug-like profile (lower LogP, higher metabolic stability).[\[1\]](#)

Experimental Validation Protocols

To validate the biological target, you must prove specific binding and functional modulation.[\[1\]](#)

Protocol A: Competitive Radioligand Binding Assay (DAT/NET)

Objective: Determine the affinity (

) of the compound for monoamine transporters.[\[1\]](#)

- Membrane Preparation:
 - Use HEK293 cells stably expressing human DAT (hDAT) or NET (hNET).[\[1\]](#)
 - Homogenize in ice-cold buffer (50 mM Tris-HCl, 120 mM NaCl, pH 7.4).
- Incubation:
 - DAT: Incubate membranes with [³H]WIN 35,428 (2 nM) and varying concentrations of 2-(oxan-4-yl)piperidine (to M).
 - NET: Incubate with [³H]Nisoxetine (2 nM).[\[1\]](#)
 - Control: Define non-specific binding using 10 μM Mazindol.[\[1\]](#)
- Termination:
 - Incubate for 2 hours at 4°C (equilibrium).
 - Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (PEI) to reduce binding to the filter.[\[1\]](#)

- Analysis:
 - Measure radioactivity via liquid scintillation counting.[1]
 - Calculate

and convert to

using the Cheng-Prusoff equation.[1]

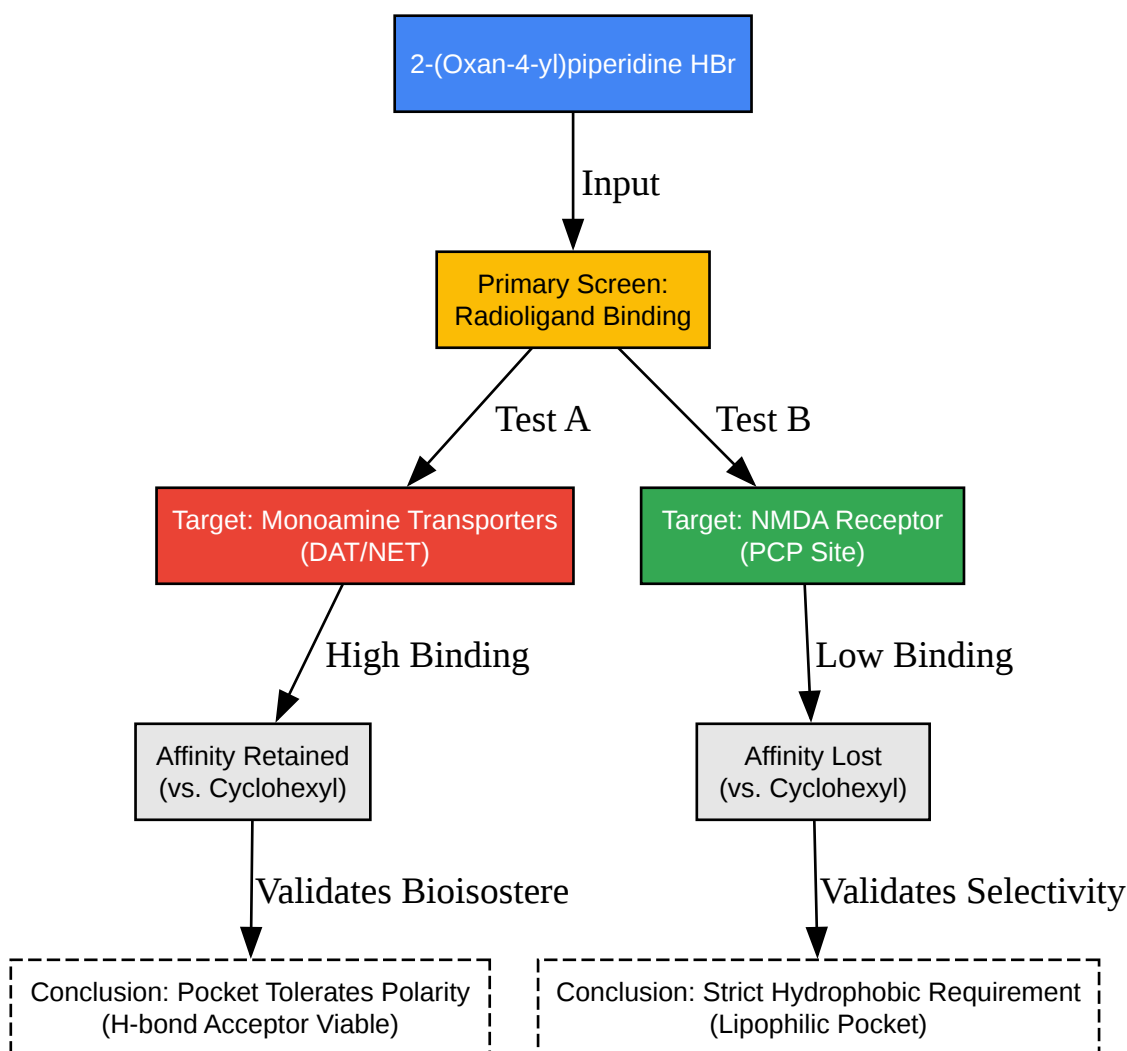
Protocol B: Functional Uptake Inhibition Assay

Objective: Confirm the compound inhibits the function of the transporter, not just binds to it.[1]

- Seeding: Plate hDAT-HEK293 cells in 96-well plates (Poly-D-Lysine coated).
- Treatment: Add 2-(oxan-4-yl)piperidine HBr in assay buffer (Krebs-Ringer-HEPES) for 10 min at 37°C.
- Substrate Addition: Add a fluorescent substrate (e.g., ASP+ or Neurotransmitter Transporter Uptake Assay Kit dye) or tritiated dopamine ([³H]DA).[1]
- Kinetic Read: Measure fluorescence intensity (Ex/Em 440/605 nm) or lyse cells and count radioactivity after 15 min.
- Validation: A decrease in uptake signal confirms functional antagonism.[1]

Mechanism of Action Visualization

The following diagram illustrates the validation logic flow, distinguishing between a "Hit" for Transporters versus NMDA receptors based on the Oxane substitution effect.



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Figure 1: Decision tree for interpreting binding data of the oxane-modified probe. Retention of affinity at DAT/NET suggests the ether oxygen participates in or does not disrupt binding, whereas loss of affinity at NMDA confirms the necessity of a hydrophobic bulk.[1]

Synthesis & Quality Control (Self-Validating Protocol)

To ensure the biological data is valid, the chemical probe must be verified.[1]

- Identity Verification:
 - ¹H NMR (DMSO-d₆): Look for the characteristic oxane ether protons (

3.2–3.9 ppm) and the piperidine ring protons.[1] The downfield shift of the protons adjacent to the oxygen distinguishes it from the cyclohexyl analog.[1]

- HRMS: Confirm molecular ion

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- Purity: Must be >98% by HPLC to rule out contamination with the aromatic precursor (which has high affinity and could skew results).[1]

References

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